

Technical Guide: Safe Handling and Precautions for 3-Aminoisonicotinaldehyde

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Compound of Interest

Compound Name: 3-Aminoisonicotinaldehyde

Cat. No.: B120943

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **3-Aminoisonicotinaldehyde** (CAS No: 55279-29-3), a key intermediate in the synthesis of pharmaceuticals and agrochemicals.[1] Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research outcomes.

Physicochemical and Safety Data

The following tables summarize the known physicochemical properties and hazard classifications for **3-Aminoisonicotinaldehyde**.

Table 1: Physicochemical Properties

| Property | Value | Source |
|---------------------|--|------------------------------|
| Molecular Formula | C ₆ H ₆ N ₂ O | Sigma-Aldrich |
| Molecular Weight | 122.12 g/mol | Sigma-Aldrich |
| Appearance | Solid | Sigma-Aldrich |
| Purity | ≥ 98% | Jubilant Ingrevia Limited[2] |
| Storage Temperature | Ambient | Sigma-Aldrich |

Table 2: GHS Hazard Classification

| Hazard Class | Category |
|---|----------------|
| Acute Toxicity, Oral | Category 3[2] |
| Acute Toxicity, Dermal | Category 3[2] |
| Skin Corrosion/Irritation | Category 2[2] |
| Serious Eye Damage/Eye Irritation | Category 2A[2] |
| Hazardous to the Aquatic Environment, Acute | Category 1[2] |
| Hazardous to the Aquatic Environment, Chronic | Category 1[2] |

Note: Specific LD50 and LC50 values for **3-Aminoisonicotinaldehyde** are not readily available in the reviewed literature. The acute toxicity classification is based on data for the related compound 3-Aminopyridine.[2][3]

Hazard Identification and Precautionary Measures

Signal Word: Danger

Hazard Pictograms:

- Skull and Crossbones: Acute Toxicity (fatal or toxic)
- Corrosion: Skin Corrosion/Serious Eye Damage
- Environment: Hazardous to the Aquatic Environment

Hazard Statements (H-Statements):

- H301: Toxic if swallowed.[2]
- H311: Toxic in contact with skin.[2]
- H315: Causes skin irritation.[2]

- H319: Causes serious eye irritation.[2]
- H410: Very toxic to aquatic life with long lasting effects.[2]

Precautionary Statements (P-Statements):

A comprehensive list of precautionary statements is provided in the table below.

Table 3: Precautionary Statements

| Category | Code | Statement |
|-------------|---|---|
| Prevention | P264 | Wash hands and any exposed skin thoroughly after handling. [2] |
| P270 | Do not eat, drink or smoke when using this product. [2] | |
| P273 | Avoid release to the environment. [2] | |
| P280 | Wear protective gloves/ protective clothing/ eye protection/ face protection. [2] | |
| Response | P301 + P310 | IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. [2] |
| P302 + P352 | IF ON SKIN: Wash with plenty of soap and water. [2] | |
| P312 | Call a POISON CENTER or doctor/physician if you feel unwell. [2] | |
| P330 | Rinse mouth. [2] | |
| P332 + P313 | If skin irritation occurs: Get medical advice/attention. [2] | |
| P337 + P313 | If eye irritation persists: Get medical advice/attention. [2] | |
| P361 + P364 | Take off immediately all contaminated clothing and wash it before reuse. | |
| P391 | Collect spillage. [2] | |
| Storage | P405 | Store locked up. [2] |

Disposal

P501

Dispose of contents/container in accordance with local/regional/national/international regulations.^[2]

Experimental Protocols and Handling Precautions

While specific experimental protocols for **3-Aminoisonicotinaldehyde** are not detailed in the available literature, its use as a chemical intermediate necessitates strict adherence to standard laboratory safety procedures for handling toxic and irritating compounds.

General Handling Workflow

The following diagram illustrates a general workflow for the safe handling of hazardous chemicals like **3-Aminoisonicotinaldehyde**.

Caption: A logical workflow for safely handling hazardous chemicals in a laboratory setting.

Specific Precautions for Pyridine Aldehydes

- Ventilation: Always handle **3-Aminoisonicotinaldehyde** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.^{[4][5]}
- Personal Protective Equipment (PPE):
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile or neoprene).^[4]
 - Eye Protection: Chemical safety goggles are mandatory.^[4]
 - Clothing: A lab coat and closed-toe shoes are required.
- Ignition Sources: Keep away from heat, sparks, and open flames.^[6]
- Hygroscopicity: Store in a tightly sealed container in a dry place, as pyridine compounds can be hygroscopic.
- Static Discharge: Take precautionary measures against static discharge.^[6]

Emergency Procedures

The following diagram outlines the appropriate response to common laboratory emergencies involving hazardous chemicals.

Caption: A flowchart outlining key steps for responding to laboratory emergencies.

Signaling Pathways and Biological Activity

Currently, there is no information available in the public domain regarding the specific signaling pathways modulated by **3-Aminoisonicotinaldehyde**. Its primary documented role is as a versatile chemical intermediate in the synthesis of various pharmaceutical and agrochemical compounds.[1] Researchers have utilized this compound in studies related to enzyme inhibition and receptor binding to elucidate biological pathways.[1]

Conclusion

3-Aminoisonicotinaldehyde is a valuable chemical intermediate with significant potential in drug discovery and development. However, its handling requires a thorough understanding of its associated hazards and the implementation of stringent safety protocols. By following the guidelines outlined in this technical guide, researchers can mitigate risks and ensure a safe laboratory environment.

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- To cite this document: BenchChem. [Technical Guide: Safe Handling and Precautions for 3-Aminoisonicotinaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120943#3-aminoisonicotinaldehyde-safety-data-sheet-and-handling-precautions]

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